

4-isopropylbenzoic acid natural source *Bridelia retusa*

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Compound Focus: 4-Isopropylbenzoic Acid

CAS No.: 536-66-3

Cat. No.: S524556

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Natural Source and Identification

4-Isopropylbenzoic acid is an aromatic monoterpenoid identified in the stem bark of *Bridelia retusa* [1] [2] [3]. The identification was achieved through antifungal activity-guided fractionation, a standard method for discovering bioactive natural products [2].

Biological Activities and Quantitative Data

Research indicates that **4-isopropylbenzoic acid** possesses several key biological activities, supported by the following experimental data:

TABLE 1: Documented Biological Activities of 4-Isopropylbenzoic Acid

Biological Activity	Experimental Model/Assay	Observed Effect / Key Finding	Reference
Antifungal Activity	TLC bioautography against <i>Cladosporium cladosporioides</i>	Exhibited fungicidal activity at very low concentrations [2].	[1] [2] [3]

Biological Activity	Experimental Model/Assay	Observed Effect / Key Finding	Reference
Enzyme Inhibition	Mushroom Tyrosinase Inhibition Assay	Acts as a reversible and uncompetitive inhibitor [1] [3].	[1] [3]

TABLE 2: Physicochemical Properties of 4-Isopropylbenzoic Acid

Property	Value / Description
CAS Number	536-66-3 [1] [4]
Synonyms	Cuminic acid, Cumic acid, p-Isopropylbenzoic acid [1] [3] [4]
Molecular Formula	C ₁₀ H ₁₂ O ₂ [1] [4]
Molecular Weight	164.20 g/mol [1] [4]
Melting Point	117 - 120 °C [4]
XLogP3	3.1 (Indicates good lipophilicity) [4]

Experimental Protocols for Key Activities

For researchers aiming to replicate or build upon these findings, here are the core methodologies from the literature.

Antifungal Activity Assay (TLC Bioautography)

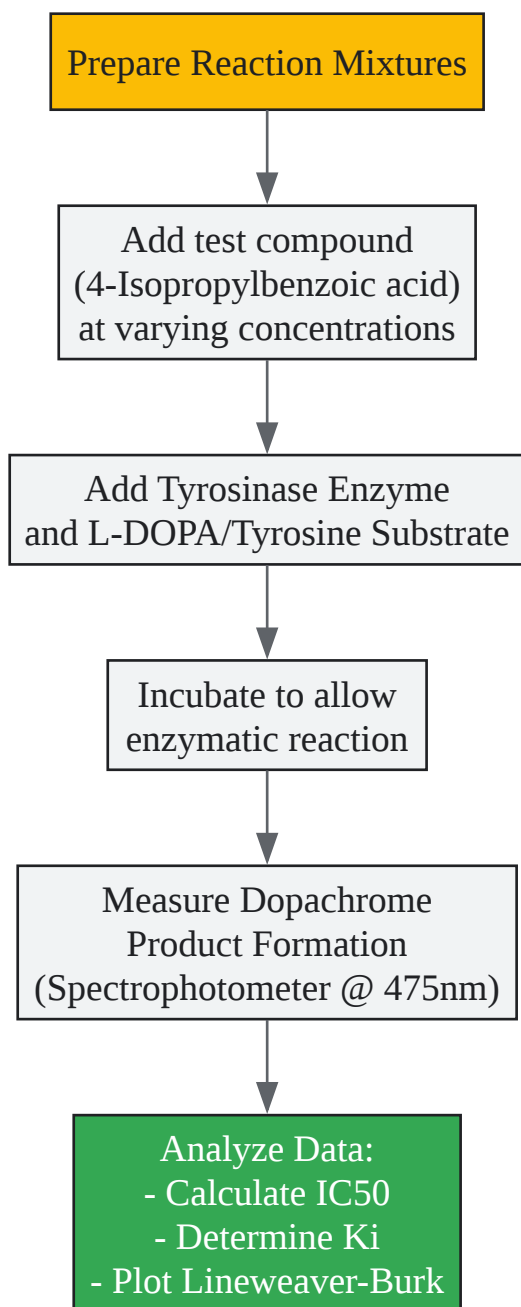
This method was used to guide the isolation of **4-isopropylbenzoic acid** from *B. retusa* stem bark [2].

- Plant Extraction:** Dried, powdered stem bark of *B. retusa* is sequentially extracted with solvents of increasing polarity (n-hexane, dichloromethane, ethyl acetate) [2].
- Fractionation & TLC:** The active crude extracts are fractionated using chromatographic techniques. Fractions are applied to Thin-Layer Chromatography (TLC) plates and developed [2].

- **Bioautography:** The developed TLC plate is sprayed with a spore suspension of *Cladosporium cladosporioides* and incubated. Antifungal compounds appear as clear white zones against a dark background of fungal growth [2].
- **Isolation:** The active compound, corresponding to the clear zone, is purified from the fraction for structure elucidation.

Tyrosinase Inhibition Assay

The following workflow outlines a standard protocol for determining the mechanism of enzyme inhibition, which identified **4-isopropylbenzoic acid** as an uncompetitive inhibitor of mushroom tyrosinase [1].



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Broader Pharmacological Context of *Bridelia retusa*

The interest in **4-isopropylbenzoic acid** is part of a wider body of research on *Bridelia retusa*, which has been used traditionally for various ailments [5] [6]. Other significant bioactive compounds isolated from this plant include:

- **Bisabolane sesquiterpenes**, which also show potent antifungal activity [2].
- **Gallic acid and ellagic acid**, polyphenols credited with strong antinociceptive (pain-relieving) and anti-inflammatory effects, as validated in rodent models [5].
- A range of other compounds like flavonoids, tannins, and triterpenoids, contributing to its broad therapeutic potential [6] [7].

Conclusion and Research Implications

4-Isopropylbenzoic acid from *Bridelia retusa* is a promising natural lead compound, particularly for antifungal applications. Its additional role as a tyrosinase inhibitor also suggests potential in developing skin-lightening or anti-browning agents.

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To cite this document: Smolecule. [4-isopropylbenzoic acid natural source *Bridelia retusa*]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b524556#4-isopropylbenzoic-acid-natural-source-bridelia-retusa>]

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